

Application Notes and Protocols for Alentemol in Cell Culture

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Compound of Interest

Compound Name: Alentemol

Cat. No.: B1664506

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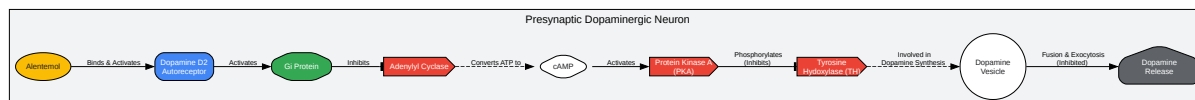
For Researchers, Scientists, and Drug Development Professionals

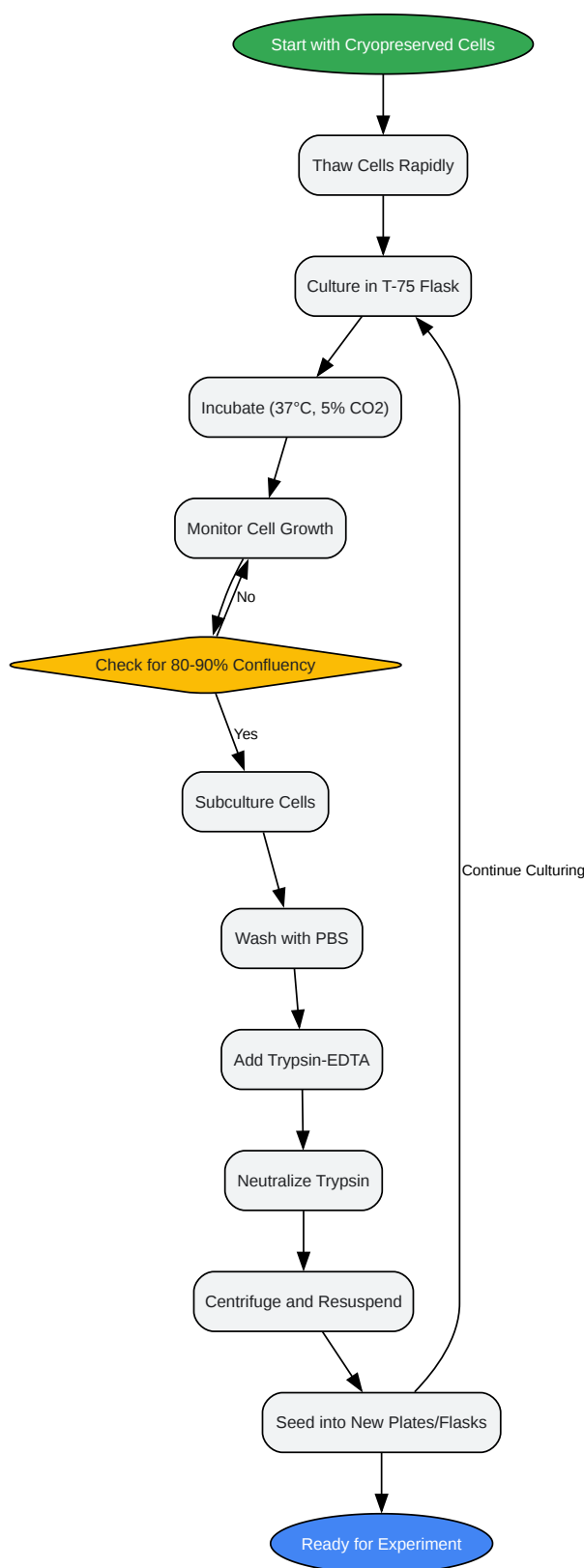
Introduction

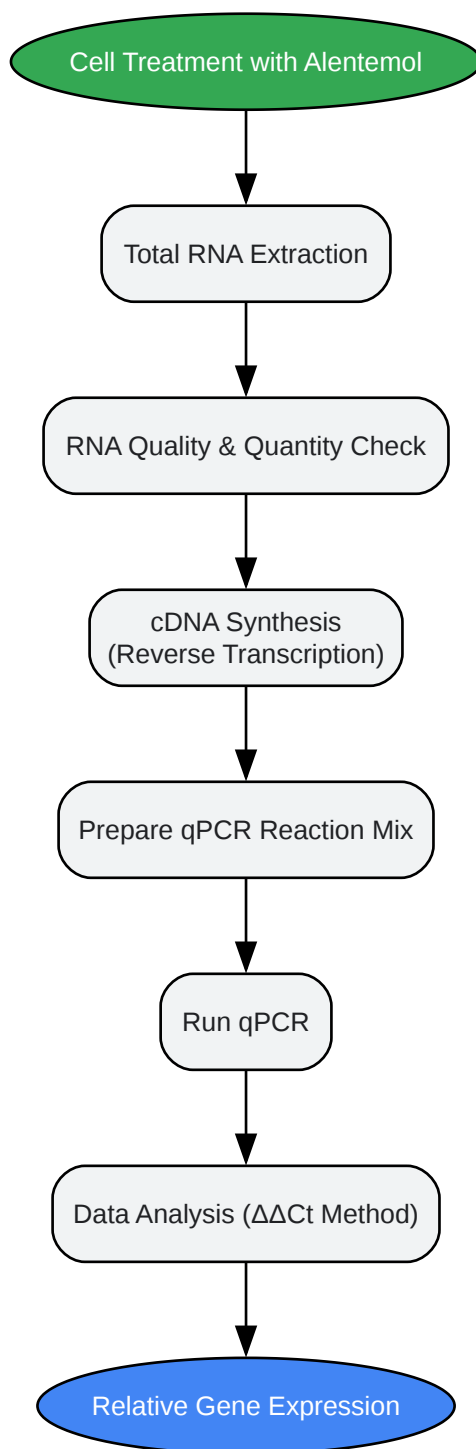
Alentemol is a selective dopamine autoreceptor agonist that has been characterized as an antipsychotic agent, although it has not been marketed for clinical use.[1][2] As a dopamine autoreceptor agonist, **Alentemol** is presumed to modulate the synthesis and release of dopamine, a key neurotransmitter in the central nervous system. These application notes provide a framework of experimental protocols for investigating the effects of **Alentemol** in various cell culture models. The following protocols are generalized and will likely require optimization for specific cell lines and experimental conditions.

Mechanism of Action and Signaling Pathway

Alentemol is a selective agonist for dopamine autoreceptors.[2] These receptors are typically of the D2 and D3 subtype and are located on the presynaptic terminal of dopaminergic neurons. Activation of these autoreceptors initiates a negative feedback loop, leading to the inhibition of dopamine synthesis and release. This modulation of dopaminergic neurotransmission is the basis for its potential antipsychotic effects.







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References

- 1. Alentemol - Wikipedia [en.wikipedia.org]
- 2. Alentemol HBr | Others 11 | 112892-51-0 | Invivochem [invivochem.com]
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